

# Chemical and Metabolic Profile of 4-Dihydroboldenone

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: 4-Dihydroboldenone

CAS No.: 10529-96-1

Cat. No.: S645688

Get Quote

The table below summarizes the core identity and metabolic relationships of **4-Dihydroboldenone**.

Property	Description
Systematic Name	(1S,2R,7R,10R,11S,14S,15S)-14-hydroxy-2,15-dimethyltetracyclo[8.7.0.0 <sup>2,7</sup> .0 <sup>11,15</sup> ]heptadec-3-en-5-one [1]
Common Aliases	1-Testosterone; $\delta$ 1-Dihydrotestosterone ( $\delta$ 1-DHT); Dihydroboldenone [2]
Chemical Formula	C <sub>19</sub> H <sub>28</sub> O <sub>2</sub> [1] [3]
Average Molecular Weight	288.4244 g/mol [1] [3]
CAS Registry Number	10529-96-1 [1] [3]
Parent Compound	Boldenone ( $\Delta$ 1-Testosterone) [1] [3]
Metabolic Origin	5 $\alpha$ -reduced metabolite of Boldenone [4] [2]
Role in Doping Detection	Crucial metabolite for detecting illegal Boldenone use [1] [3]

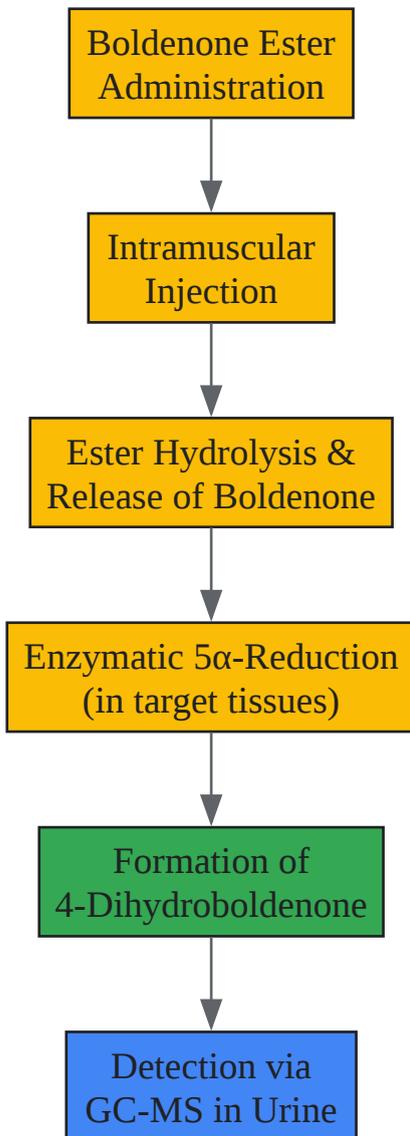
## Pharmacological Characteristics and Experimental Data

The following table details the known and predicted properties of **4-Dihydroboldenone**.

Category	Details
Drug Class	Synthetic Anabolic-Androgenic Steroid (AAS) [2]
Primary Mechanism	Agonist of the Androgen Receptor (AR) [2]
Anabolic/Androgenic Potency	In vivo, an equimolar dose has similar potency to testosterone propionate in stimulating growth of prostate, seminal vesicles, and levator ani muscle [2].
Key Pharmacodynamic Finding	High androgenic/anabolic potency even without further metabolism; also increases liver weight [2].
Predicted Water Solubility	0.013 g/L [1] [3]
Predicted logP	3.38 [1] [3]
Metabolism & Excretion	Metabolized in the liver and excreted in urine [5] [2].
Urine Detection Window	Metabolites can be detected for up to 3 weeks after administration of related compounds [5].

## Analytical Detection and Experimental Considerations

Detection of **4-Dihydroboldenone** typically relies on gas chromatography-mass spectrometry (GC-MS) analysis of urine samples [2]. The following diagram outlines the core experimental workflow for its identification as a metabolite.



[Click to download full resolution via product page](#)

Experimental Workflow for **4-Dihydroboldenone** Identification

## Important Notes on Data Limitations and Context

- **Limited Direct Data:** Much of the available information is inferred from its identity as a **metabolite of Boldenone** or its characterization as the synthetic compound **1-Testosterone** [1] [2].
- **Regulatory Status:** The use of Boldenone and its metabolites is **banned in humans and food-producing animals** in many jurisdictions. **4-Dihydroboldenone** itself is classified as a **Schedule III controlled substance** in the United States [4] [2].

- **Toxicological Effects:** Androgenic-anabolic steroids are associated with toxicological effects on the **cardiovascular, hepatic, and neuroendocrine systems** [1] [3].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Showing metabocard for 4-Dihydroboldenone ... [hmdb.ca]
2. 1-Testosterone [en.wikipedia.org]
3. Showing Compound 4-Dihydroboldenone (FDB023811) [foodb.ca]
4. Boldenone undecylenate [en.wikipedia.org]
5. Sporting effects: exploring dihydroboldenone cypionate ... [gymscience.uk]

To cite this document: Smolecule. [Chemical and Metabolic Profile of 4-Dihydroboldenone].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b645688#4-dihydroboldenone-pharmacokinetics-and-metabolism>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)